

In-Depth Technical Guide: 2-(Methylamino)acetamide Hydrochloride (CAS 5325-64-4)

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Compound of Interest

Compound Name:	2-(Methylamino)acetamide hydrochloride
CAS No.:	5325-64-4
Cat. No.:	B554671

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methylamino)acetamide hydrochloride, also known as Sarcosinamide hydrochloride, is a chemical compound with the CAS number 5325-64-4. It is the hydrochloride salt of 2-(methylamino)acetamide, an amide derivative of sarcosine (N-methylglycine).^[1] This compound serves as a versatile building block in organic synthesis and holds potential for investigation in biochemical and pharmaceutical research due to its structural similarity to amino acids and other biologically active molecules.^[1] Its applications are primarily in laboratory and research settings, where it is used as a reagent in various biochemical assays and explored for its potential in drug formulations and proteomics.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Methylamino)acetamide hydrochloride** is presented in the table below for easy reference.

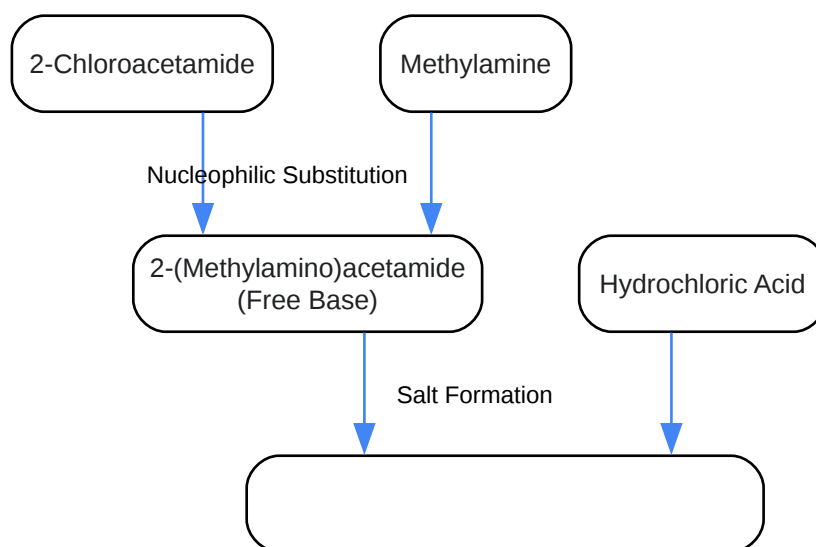
Property	Value	Source(s)
CAS Number	5325-64-4	[1][2]
Molecular Formula	C ₃ H ₉ CIN ₂ O	[1][2]
Molecular Weight	124.57 g/mol	[1][2]
Appearance	White crystalline powder	[1]
Melting Point	160-162 °C	
Solubility	Soluble in water	[1]
Synonyms	Sarcosinamide hydrochloride, H-Sar-NH ₂ ·HCl, Sarcosine amide hydrochloride	[2]

Synthesis and Experimental Protocols

The synthesis of **2-(methylamino)acetamide hydrochloride** can be achieved through the reaction of a haloacetamide with methylamine, followed by the formation of the hydrochloride salt. While a detailed, peer-reviewed experimental protocol for this specific compound is not readily available in the searched literature, a general procedure can be inferred from the synthesis of related compounds.

General Synthetic Workflow

The synthesis of **2-(methylamino)acetamide hydrochloride** can be conceptualized as a two-step process.



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A general workflow for the synthesis of **2-(Methylamino)acetamide hydrochloride**.

Illustrative Experimental Protocol

The following protocol is a generalized procedure based on the synthesis of similar acetamide derivatives and should be adapted and optimized for specific laboratory conditions.

Materials:

- 2-Chloroacetamide
- Methylamine (e.g., 40% solution in water)
- Hydrochloric acid (concentrated or as a solution in a suitable solvent)
- Anhydrous solvent (e.g., ethanol, tetrahydrofuran)
- Drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-chloroacetamide in a suitable anhydrous solvent.

- **Addition of Methylamine:** Slowly add an excess of methylamine solution to the stirred solution of 2-chloroacetamide at room temperature. The reaction may be exothermic, and cooling might be necessary.
- **Reaction:** Stir the reaction mixture at room temperature or with gentle heating for several hours until the reaction is complete (monitored by TLC or other appropriate analytical techniques).
- **Work-up:** After the reaction is complete, remove the solvent under reduced pressure. The resulting residue will be a mixture of the product and excess methylamine.
- **Purification of the Free Base (Optional):** The crude 2-(methylamino)acetamide free base can be purified by column chromatography or recrystallization.
- **Salt Formation:** Dissolve the crude or purified free base in a suitable solvent (e.g., ethanol, diethyl ether). Slowly add a stoichiometric amount of hydrochloric acid (as a concentrated solution or a solution in the chosen solvent) with stirring.
- **Isolation of the Product:** The hydrochloride salt will precipitate out of the solution. The precipitate can be collected by filtration, washed with a small amount of cold solvent, and dried under vacuum to yield **2-(methylamino)acetamide hydrochloride**.

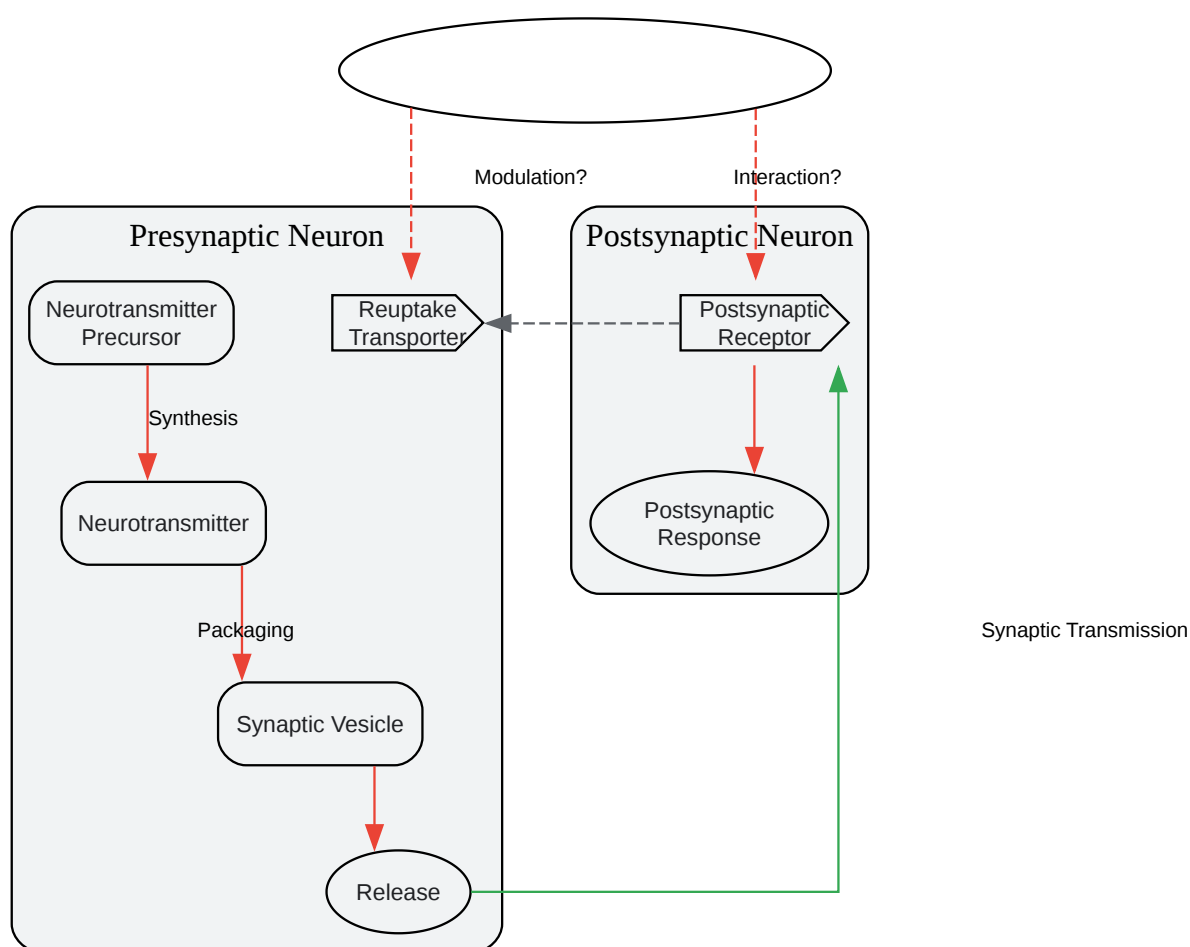
Biological Activity and Mechanism of Action

The biological activity of **2-(methylamino)acetamide hydrochloride** has been a subject of interest due to its structural resemblance to endogenous molecules like amino acids.^[1] However, based on the available literature, there is a lack of specific, in-depth studies detailing its mechanism of action or its interaction with specific biological signaling pathways.

General statements in the literature suggest that due to its structure, it might influence neurotransmitter systems.^[1] The presence of a secondary amine and an amide functional group could potentially allow it to interact with various biological targets, such as receptors or enzymes. However, no specific interactions or effects on pathways like the dopamine, acetylcholine, or GABA pathways have been experimentally demonstrated for this particular compound.

Hypothetical Interaction with a Neurotransmitter System

Given the absence of concrete data, the following diagram illustrates a hypothetical mode of action where **2-(methylamino)acetamide hydrochloride** could potentially influence a generic neurotransmitter system. It is crucial to note that this is a speculative representation and is not based on experimental evidence for this specific compound.



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A hypothetical model of potential interactions with a neurotransmitter system.

Applications in Research and Development

2-(Methylamino)acetamide hydrochloride is primarily utilized in research and development settings. Its key applications include:

- **Organic Synthesis:** It serves as a building block for the synthesis of more complex molecules, including pharmaceutical intermediates and other specialty chemicals.^[1] The primary amine and amide functionalities offer reactive sites for various chemical transformations.
- **Biochemical Research:** Due to its structural similarity to sarcosine, it can be used as a tool compound in biochemical assays to study enzyme kinetics, receptor binding, or as a component in peptide synthesis.^[1]
- **Pharmaceutical Development:** While no specific therapeutic applications have been established, its potential for biological activity makes it a candidate for initial screening in drug discovery programs.^[1]

Safety and Handling

Based on available safety data, **2-(methylamino)acetamide hydrochloride** is classified as an irritant.

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Standard laboratory safety precautions should be followed when handling this compound. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

2-(Methylamino)acetamide hydrochloride is a commercially available compound with well-defined physicochemical properties. While its synthesis is straightforward, detailed experimental protocols for its preparation are not extensively documented in publicly available

literature. The primary value of this compound lies in its utility as a synthetic intermediate in chemical research. Although its structural characteristics suggest potential biological activity, particularly in the context of neurotransmission, there is a significant lack of experimental data to confirm any specific mechanism of action or interaction with biological signaling pathways. Further research is required to elucidate the pharmacological profile of **2-(methylamino)acetamide hydrochloride** and to explore its potential applications in drug development.

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References

- 1. [Buy 2-\(Methylamino\)acetamide hydrochloride | 5325-64-4 \[smolecule.com\]](#)
- 2. [2-\(Methylamino\)acetamide hydrochloride | C3H9ClN2O | CID 13892956 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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